

Lck Inhibitor III stability and proper storage conditions

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Compound of Interest

Compound Name: *Lck Inhibitor III*

Cat. No.: *B12401776*

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Lck Inhibitor III Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and proper storage of **Lck Inhibitor III** (CAS: 1188890-30-3). Adherence to these guidelines is crucial for ensuring the inhibitor's efficacy and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **Lck Inhibitor III**?

A1: For long-term storage, the solid form of **Lck Inhibitor III** should be stored at -20°C. Under these conditions, it is expected to be stable for an extended period. For short-term storage (days to weeks), some suppliers suggest that storage at 2-8°C is also acceptable. Always refer to the Certificate of Analysis (CofA) provided with your specific lot for the most accurate information.^{[1][2]}

Q2: What is the recommended solvent for reconstituting **Lck Inhibitor III**?

A2: The recommended solvent for reconstituting **Lck Inhibitor III** is dimethyl sulfoxide (DMSO).^[3] It is crucial to use fresh, high-quality DMSO, as moisture-absorbing DMSO can reduce the inhibitor's solubility.^[3]

Q3: How should I prepare and store stock solutions of **Lck Inhibitor III**?

A3: To prepare a stock solution, dissolve the powdered **Lck Inhibitor III** in fresh DMSO to your desired concentration. After reconstitution, it is critical to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the inhibitor.[3]

Q4: What are the recommended storage conditions for **Lck Inhibitor III** stock solutions?

A4: Stock solutions of **Lck Inhibitor III** in DMSO should be stored frozen. For long-term stability, -80°C is recommended, where it can be stable for up to one year or longer.[3] For shorter-term storage (up to 6 months), -20°C is also a suitable option.

Q5: How many times can I freeze and thaw my stock solution of **Lck Inhibitor III**?

A5: It is strongly recommended to avoid repeated freeze-thaw cycles.[3] Aliquoting the stock solution into single-use vials is the best practice to maintain the inhibitor's integrity and performance.

Q6: Is **Lck Inhibitor III** light sensitive?

A6: Some suppliers recommend protecting the compound from light, especially when in solution. To minimize the risk of photodegradation, store stock solutions in amber vials or tubes wrapped in foil.

Troubleshooting Guide

Issue 1: I am observing reduced or no activity of **Lck Inhibitor III** in my experiments.

- Possible Cause 1: Improper Storage. The inhibitor may have degraded due to incorrect storage temperatures or exposure to moisture (for the solid form).
 - Solution: Review the storage conditions of both the solid compound and the stock solutions. Ensure they align with the recommendations in the table below. If in doubt, use a fresh vial of the inhibitor to prepare a new stock solution.
- Possible Cause 2: Repeated Freeze-Thaw Cycles. The stock solution may have been subjected to multiple freeze-thaw cycles, leading to degradation.
 - Solution: Always aliquot stock solutions after preparation. Discard any stock solution that has been frozen and thawed multiple times.

- Possible Cause 3: Age of Stock Solution. The stock solution may be older than its recommended stability period.
 - Solution: Prepare a fresh stock solution from the solid compound. It is good practice to label aliquots with the preparation date.

Issue 2: I am having difficulty dissolving **Lck Inhibitor III** in DMSO.

- Possible Cause 1: Low-Quality or Old DMSO. DMSO is hygroscopic and can absorb moisture from the air, which can affect the solubility of compounds.
 - Solution: Use a fresh, unopened bottle of high-purity, anhydrous DMSO for reconstitution.
- Possible Cause 2: Incorrect Concentration. You may be attempting to prepare a stock solution at a concentration higher than its maximum solubility.
 - Solution: Briefly vortex or sonicate the solution to aid dissolution. If it still does not dissolve, you may need to prepare a less concentrated stock solution.

Quantitative Data Summary

Form	Storage Temperature	Recommended Duration	Notes
Solid (Powder)	-20°C	Up to 3 years	Long-term storage.[3]
2-8°C	Short-term	Refer to product-specific datasheet.	
Stock Solution (in DMSO)	-80°C	Up to 1 year	Recommended for long-term solution storage.[3]
-20°C	Up to 6 months	Suitable for shorter-term storage.	

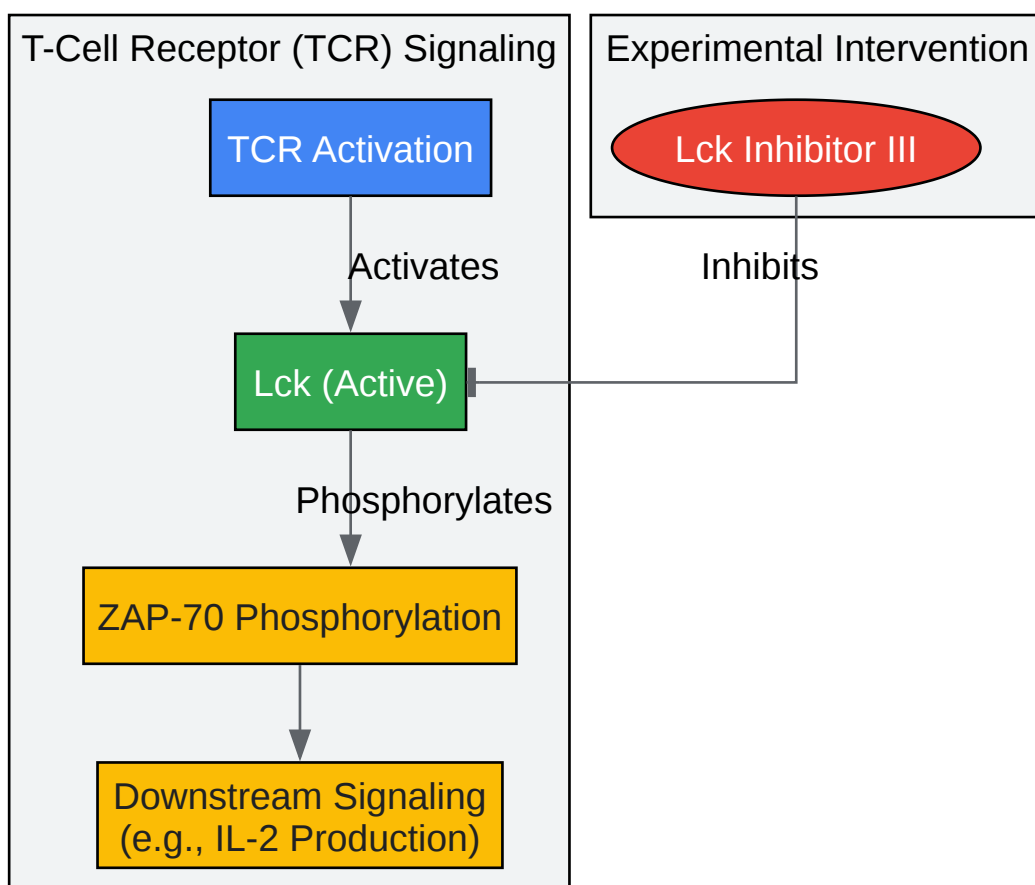
Experimental Protocols

Protocol for Reconstitution and Aliquoting of Lck Inhibitor III

- Pre-analysis: Before opening, allow the vial of solid **Lck Inhibitor III** to equilibrate to room temperature for at least 15-20 minutes to prevent moisture condensation.
- Reconstitution:
 - Use a sterile, calibrated pipette to add the required volume of fresh, anhydrous DMSO to the vial to achieve the desired stock concentration.
 - Cap the vial tightly and vortex gently for 1-2 minutes until the solid is completely dissolved. A brief sonication in a water bath can also be used to aid dissolution if necessary.
- Aliquoting:
 - Using sterile pipette tips, immediately dispense the stock solution into single-use, low-binding microcentrifuge tubes. The volume of each aliquot should be appropriate for a single experiment to avoid partial use and re-freezing.
 - Clearly label each aliquot with the inhibitor name, concentration, solvent, and date of preparation.
- Storage:
 - Place the aliquots in a freezer box for protection and store them at -20°C or -80°C, according to your intended length of storage.

Visualizations

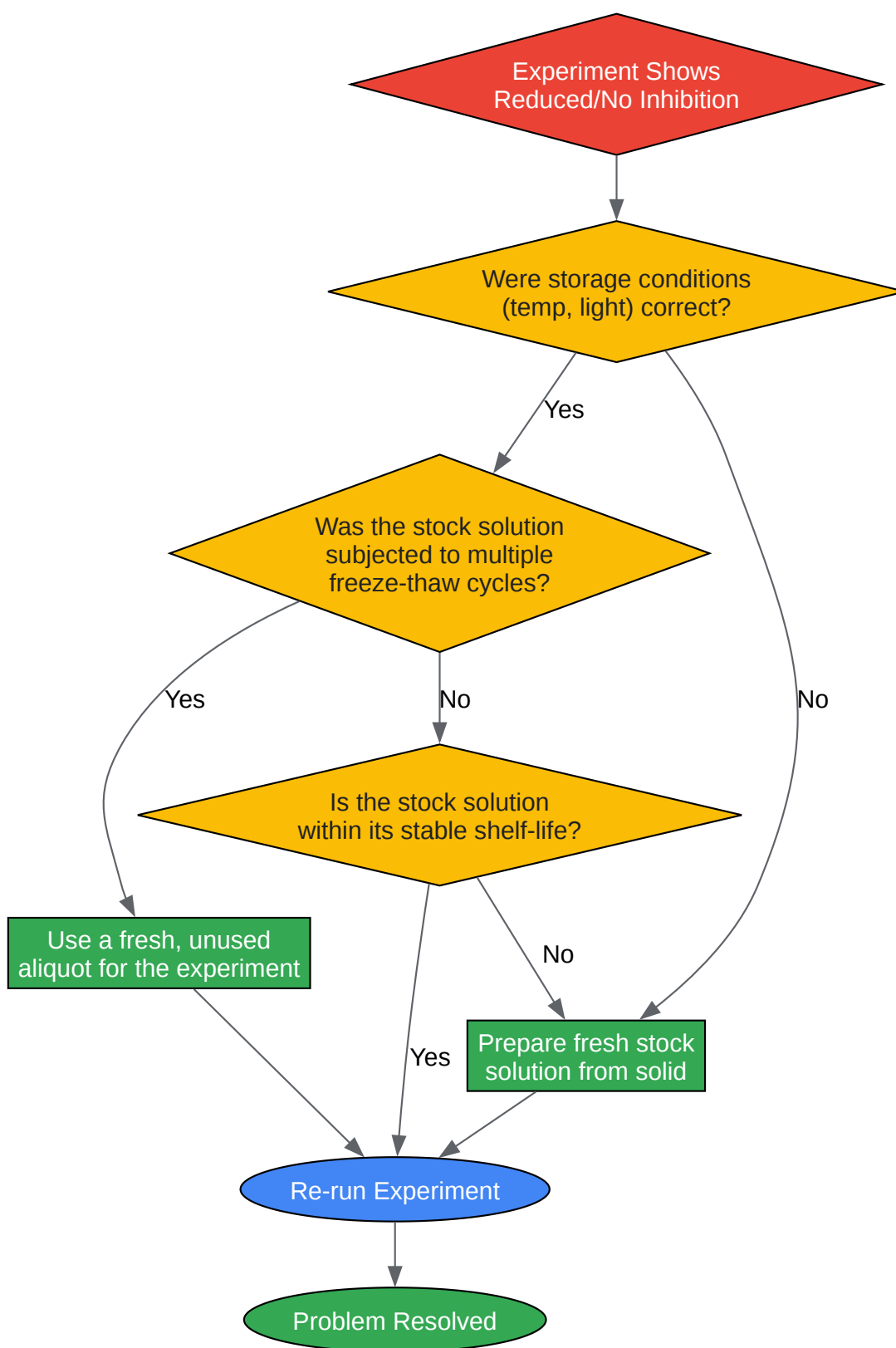
Signaling Pathway and Experimental Workflow



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Caption: Simplified Lck signaling pathway and the point of intervention by **Lck Inhibitor III**.

Troubleshooting Workflow for Lck Inhibitor III Stability Issues



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Caption: Logical workflow for troubleshooting common stability issues with **Lck Inhibitor III**.

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Address: 3281 E Guasti Rd

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